

GLDA thermodynamic stability constants validation

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Compound Focus: Tetrasodium glutamate diacetate

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Thermodynamic Stability Constants of Chelators

The tables below summarize the stability constants (log K) of GLDA and other chelators with various metal ions. Stability constants represent the equilibrium constant for the formation of a metal-chelate complex, where a higher value indicates a more stable complex [1] [2].

Table 1: Stability Constants (log K) of GLDA with Different Metal Ions

Metal Ion	Stability Constant (log K)	Experimental Conditions (Ionic Strength, I / mol·dm ⁻³)	pH	Temperature (K)
MoO ₃ ⁴⁺	18.96 ± 0.08 [1]	I = 0 (in pure water, molal scale)	6.00	298.15
Ca ²⁺	6.53 [2]	I = 0.15 mol·kg ⁻¹ (NaCl)	Not Specified	298.15
Mg ²⁺	5.69 [2]	I = 0.15 mol·kg ⁻¹ (NaCl)	Not Specified	298.15

Table 2: Comparative Stability Constants (log K) of Common Chelators

Chelator	Ca ²⁺	Mg ²⁺	Fe ²⁺	Experimental Conditions & Notes
GLDA	6.53 [2]	5.69 [2]	Outperforms HEDTA (see Table 3) [3]	Data from Table 1 conditions.
HEDTA	Weaker than GLDA at pH 3 [3]	Information Missing	Weaker than GLDA at pH 1 & 3 [3]	Compared performance at 80°C.
EDTA	~10.6 [2]	Information Missing	Information Missing	Literature value for Ca ²⁺ provided for context [2].

Performance in Highly Acidic Conditions (Oil & Gas Context) A 2025 study compared GLDA and HEDTA for chelating Ca²⁺ and Fe²⁺ under highly acidic conditions relevant to industrial applications [3].

Table 3: Performance of GLDA vs. HEDTA in Acidic Conditions (80°C)

Metal Ion	pH	Relative Performance
Ca ²⁺	1	HEDTA > GLDA
Ca ²⁺	3	GLDA > HEDTA
Fe ²⁺	1	GLDA > HEDTA
Fe ²⁺	3	GLDA > HEDTA

Computational analysis using Density Functional Theory (DFT) suggested that GLDA's superior performance with Fe²⁺ and at higher pH for Ca²⁺ is due to its **stronger adsorption properties and higher adsorption energy** [3].

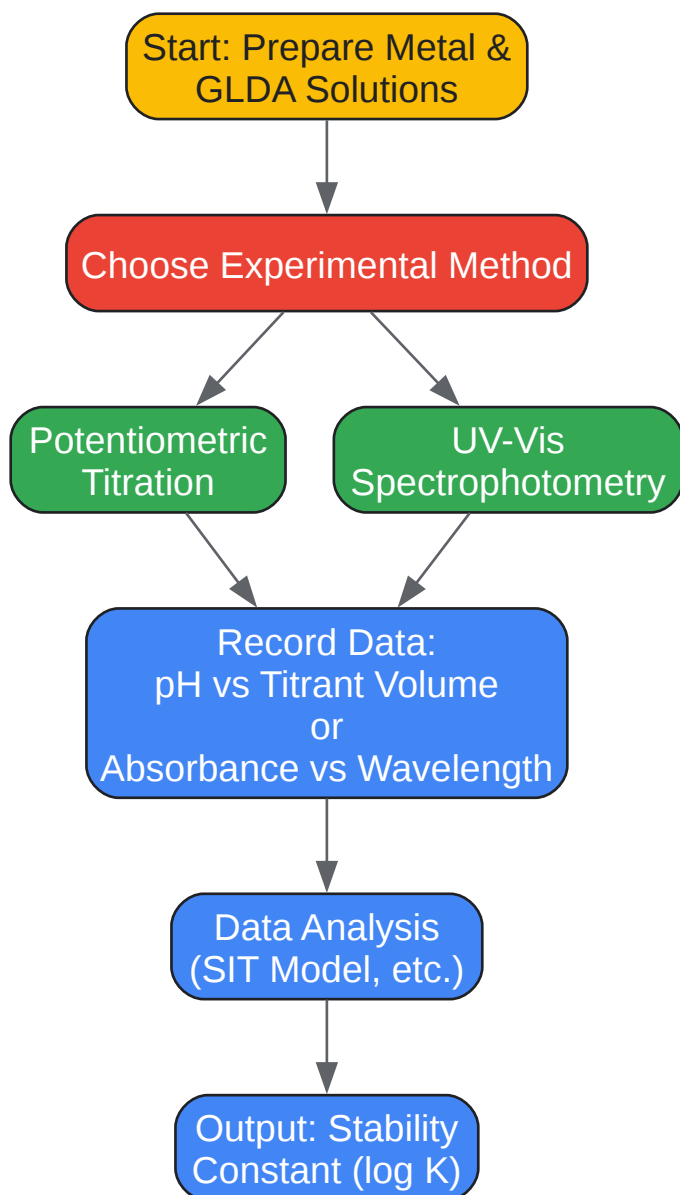
Experimental Protocols for Key Data

Understanding how the data was obtained is crucial for validation and application.

- **Determination of Stability Constants (Potentiometry)** The protonation and metal complexation constants for GLDA with Ca^{2+} and Mg^{2+} were determined using **potentiometric titration** [2].
 - **Method:** A solution containing the metal ion and the chelator (GLDA) is prepared. An alkaline solution (e.g., NaOH, KOH) is added incrementally using an automatic burette.
 - **Measurement:** The change in solution pH is precisely measured after each addition of the titrant.
 - **Analysis:** The pH data is processed with specialized computer programs to calculate the stability constants that best fit the titration curve. The dependence of the constants on ionic strength is often modeled using theories like **Specific ion Interaction Theory (SIT)** [2].
- **Complexation Study (UV Spectrophotometry)** The stability constant for the $\text{MoO}_3\text{GLDA}^{4-}$ complex was determined using **UV spectrophotometry** [1].
 - **Principle:** The formation of a metal-ligand complex often alters its UV absorption spectrum.
 - **Method:** Solutions of molybdenum(VI) and GLDA are mixed at a fixed pH and ionic strength.
 - **Measurement:** The UV absorption spectra of the solutions are recorded.
 - **Analysis:** The changes in absorbance are used to calculate the stoichiometry (confirmed via Job's method) and the stability constant of the complex.
- **Performance under Acidic Conditions (Slurry Reactor & ICP-OES/UV-vis)** The comparative study of GLDA and HEDTA used industrial testing methods [3].
 - **For Ca^{2+} :**
 - **Chelation Power Test:** Calcite powder was mixed with a 20% chelator solution (pH adjusted with HCl) in a 1:5 ratio.
 - **Incubation:** The mixture was heated at 80°C for 6 hours in a digestion tube.
 - **Quantification:** Hourly samples were analyzed using **Inductively Coupled Plasma Optical Emission Spectroscopy (ICP-OES)** to measure dissolved Ca^{2+} concentration.
 - **For Fe^{2+} :**
 - A solution of Fe(II) chloride was mixed with the chelators.
 - The mixture was incubated at 80°C , and samples were taken hourly.
 - Chelated Fe^{2+} concentration was measured using **ultraviolet-visible (UV-vis) absorption spectroscopy**.

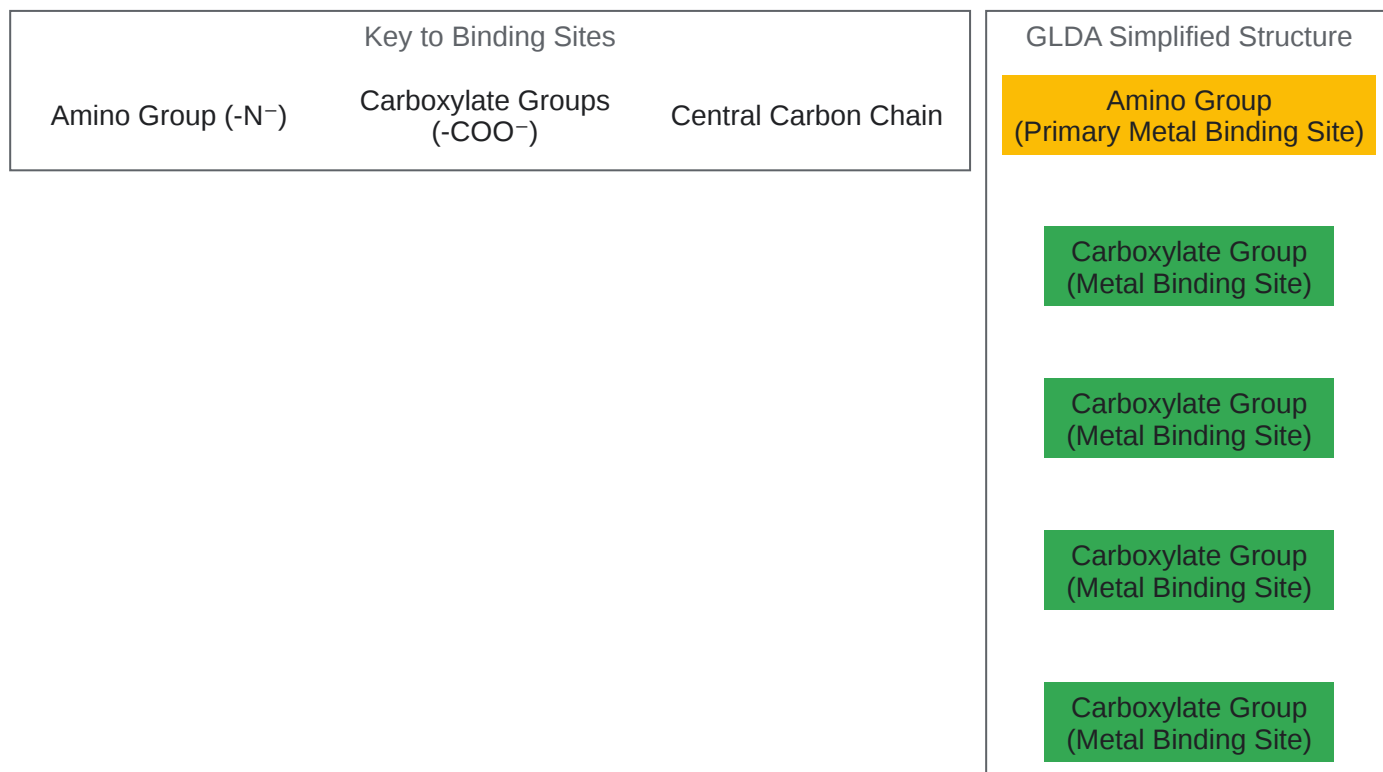
Experimental Workflow and Chemical Structure

The following diagram illustrates the general workflow for determining stability constants, integrating the key methodologies described above.



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The chelating ability of GLDA stems from its molecular structure. It is derived from the natural amino acid glutamic acid and features multiple carboxylate groups that coordinate strongly with metal ions [3] [4].



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Key Insights for Researchers

- **Ionic Strength Dependence:** Stability constants are strongly influenced by ionic strength. The data in Table 1 for Ca²⁺ and Mg²⁺ were modeled using SIT and Pitzer equations to account for this, which is critical for applying this data to different experimental or physiological conditions [2].
- **pH-Dependent Performance:** GLDA's effectiveness varies with pH, as shown in Table 3. It is a robust chelator across a wide pH range, but its superiority over HEDTA is not absolute and depends on the specific metal ion and pH environment [3] [4].
- **A Sustainable Alternative:** A significant advantage of GLDA is its **biodegradability**. Derived from a natural amino acid, it presents a lower environmental burden compared to persistent synthetic chelators like EDTA, making it suitable for "green" chemistry applications [4].

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